

Adoxoside: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Adoxoside*

Cat. No.: *B1639002*

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Introduction

Adoxoside is a naturally occurring iridoid glycoside, a class of monoterpenoids known for their diverse biological activities. This technical guide provides a detailed overview of the chemical structure of **Adoxoside**, alongside available data on its physicochemical properties and potential biological significance. Due to the limited specific research on **Adoxoside**, this report also incorporates information on related iridoid glycosides from the *Viburnum* genus to provide a broader context for its potential therapeutic applications.

Chemical Structure and Identification

Adoxoside is characterized by a core iridoid skeleton glycosidically linked to a glucose molecule. Its systematic identification is established through its unique chemical identifiers.

Table 1: Chemical Identification of **Adoxoside**

Identifier	Value	Source
IUPAC Name	methyl (1S,4aS,7S,7aS)-7-(hydroxymethyl)-1-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-1,4a,5,6,7,7a-hexahydrocyclopenta[c]pyran-4-carboxylate	[1]
Molecular Formula	C ₁₇ H ₂₆ O ₁₀	[1]
SMILES	<chem>COC(=O)C1=CO--INVALID-LINK--O[C@H]3--INVALID-LINK--CO)O)O">C@@HO</chem>	[1]
CAS Number	42830-26-2	[1]

Physicochemical Properties

The physicochemical properties of **Adoxoside** have been computationally predicted and are summarized in the table below. These parameters are crucial for understanding its pharmacokinetic and pharmacodynamic behavior.

Table 2: Computed Physicochemical Properties of **Adoxoside**

Property	Value	Unit	Source
Molecular Weight	390.38	g/mol	[1]
XLogP3	-2.4	[1]	
Hydrogen Bond Donors	5	[1]	
Hydrogen Bond Acceptors	10	[1]	
Rotatable Bond Count	6	[1]	
Exact Mass	390.152597	Da	[1]
Topological Polar Surface Area	149 Å ²	[1]	
Heavy Atom Count	27	[1]	
Complexity	566	[1]	

Biological Activities and Potential Significance

Direct experimental data on the biological activities of **Adoxoside** is limited. However, its structural classification as an iridoid glycoside and its origin from plants of the Viburnum genus suggest potential therapeutic properties. Iridoid glycosides isolated from Viburnum species have demonstrated a range of biological effects, including:

- Antimicrobial Activity: Compounds from Viburnum species have shown inhibitory effects against various microorganisms.[2][3]
- Anti-inflammatory Activity: Several iridoids and other phytochemicals from this genus possess anti-inflammatory properties.[2]
- Antioxidant Activity: Many constituents of Viburnum plants exhibit antioxidant capabilities.[2]

It is important to note that these activities are attributed to the genus and the class of compounds and require specific experimental validation for **Adoxoside**.

Experimental Protocols

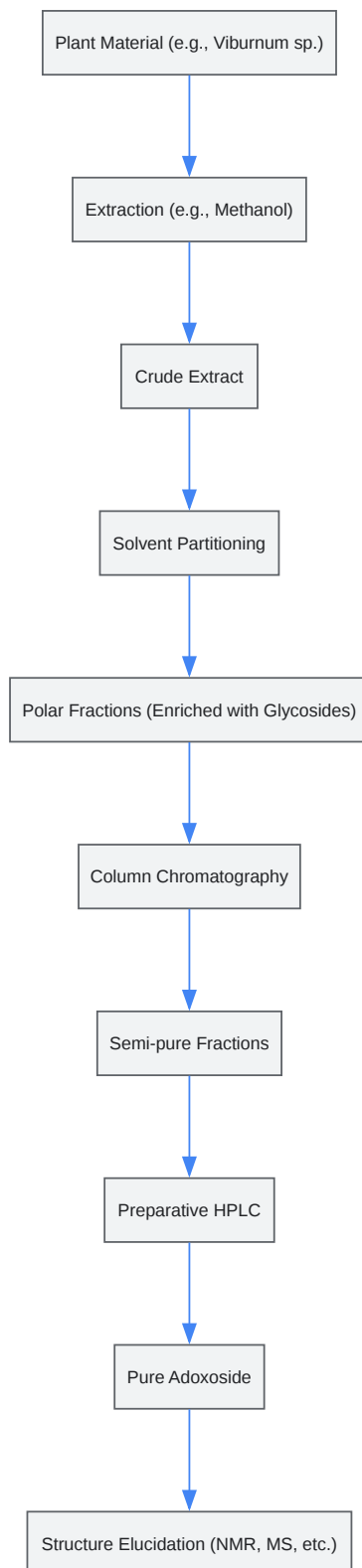
Detailed experimental protocols for the isolation and characterization of **Adoxoside** are not readily available in the public domain. However, a general methodology for the isolation of iridoid glycosides from plant material can be described as follows.

General Protocol for Isolation and Characterization of Iridoid Glycosides:

- **Extraction:** Dried and powdered plant material (e.g., leaves, stems of *Viburnum* species) is subjected to solvent extraction, typically using methanol or ethanol. This process is often performed at room temperature with agitation or through Soxhlet extraction.
- **Fractionation:** The crude extract is then partitioned with solvents of increasing polarity, such as n-hexane, chloroform, ethyl acetate, and n-butanol, to separate compounds based on their polarity. Iridoid glycosides are typically enriched in the more polar fractions (e.g., ethyl acetate and n-butanol).
- **Chromatographic Purification:** The enriched fractions are subjected to various chromatographic techniques for the isolation of pure compounds. These techniques may include:
 - **Column Chromatography:** Using silica gel or reversed-phase C18 silica gel as the stationary phase.
 - **Preparative High-Performance Liquid Chromatography (HPLC):** For final purification of the isolated compounds.
- **Structure Elucidation:** The chemical structure of the purified compound (**Adoxoside**) is determined using a combination of spectroscopic methods:
 - **Mass Spectrometry (MS):** To determine the molecular weight and elemental composition.
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments to elucidate the connectivity of atoms and the stereochemistry of the molecule.
 - **Infrared (IR) Spectroscopy:** To identify functional groups.

- Ultraviolet-Visible (UV-Vis) Spectroscopy: To identify chromophores.

General Workflow for Natural Product Isolation



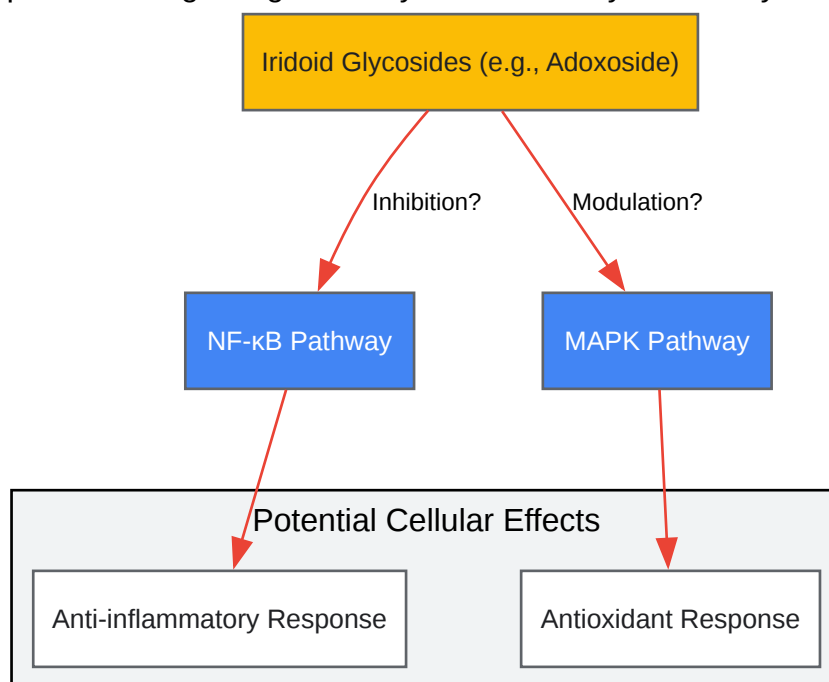
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A generalized workflow for the isolation and characterization of **Adoxoside**.

Signaling Pathways

There is currently no specific information available regarding the signaling pathways modulated by **Adoxoside**. However, research on other iridoid glycosides and extracts from related plants suggests potential interactions with key cellular signaling cascades involved in inflammation and oxidative stress. For instance, some natural products have been shown to modulate pathways such as the NF- κ B and MAPK signaling pathways, which are critical in the inflammatory response. Further research is necessary to determine if **Adoxoside** exhibits similar activities.

Hypothetical Signaling Pathway Modulation by Iridoid Glycosides



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A speculative diagram of potential signaling pathway modulation.

Conclusion

Adoxoside is an iridoid glycoside with a well-defined chemical structure. While specific biological data for this compound is scarce, its structural class and botanical origin suggest potential for further investigation in drug discovery and development. The information provided

in this guide on related compounds from the Viburnum genus offers a foundation for future research into the pharmacological profile of **Adoxoside**. Comprehensive studies are required to elucidate its specific biological activities, mechanism of action, and therapeutic potential.

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